

4-isopropylbenzoic acid NMR spectrum

bmse000662

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Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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Chemical Identification and Properties

The following table summarizes the key identifiers and basic properties of **4-isopropylbenzoic acid**, also known as cumic acid or cuminic acid [1] [2] [3].

Property	Details
CAS Registry Number	536-66-3 [1] [2] [4]
Molecular Formula	C ₁₀ H ₁₂ O ₂ [5] [1] [3]
Molecular Weight	164.20 g/mol [1] [4] [3]
IUPAC Name	4-(propan-2-yl)benzoic acid [3] [6]
InChI Key	CKMXAIVXVKGGM-UHFFFAOYSA-N [1] [7] [3]
Common Synonyms	Cumic Acid, Cuminic Acid, p-Isopropylbenzoic Acid [2] [4] [6]
Melting Point	117 - 120 °C [2] [4] [6]
pKa	4.35 ± 0.10 (Predicted) [2] [3]

Assigned NMR Chemical Shifts

The NMR data for BMRB entry **bmse000662** was acquired on a **Bruker DMX 500 MHz** spectrometer. The sample was in a saturated solution of **ethanol**, referenced against TMS (Tetramethylsilane), and at a temperature of **298K** [5]. The atom nomenclature in the table below is from the original BMRB entry.

¹H NMR Chemical Shifts (500 MHz)

Atom ID (BMRB)	Assignment	δ (ppm)
H23	H13	2.957
H14	H14	1.262
H15	H15	1.262
H13	H16	1.262
H18	H17	1.262
H17	H18	1.262
H16	H19	1.262
H19	H20	7.295
H20	H21	7.295
H21	H22	7.945
H22	H23	7.945

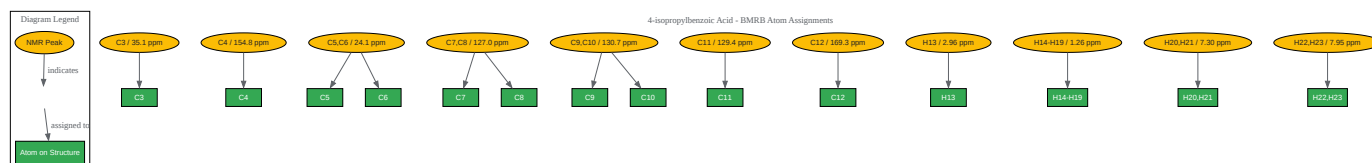
Source: [5]

¹³C NMR Chemical Shifts (500 MHz)

Atom ID (BMRB)	Assignment	δ (ppm)
C7	C3	35.112
C8	C4	154.849
C1	C5	24.081
C2	C6	24.081
C3	C7	127.033
C4	C8	127.033
C5	C9	130.688
C6	C10	130.688
C9	C11	129.41
C10	C12	169.256

Source: [5]

To help visualize the structure and the atom assignments from the BMRB data, the following diagram maps the NMR signals to the molecular structure of **4-isopropylbenzoic acid**.



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NMR data from BMRB entry *bmse000662* mapped to the molecular structure of **4-isopropylbenzoic acid** [5].

Available NMR Experiments

The BMRB entry for this compound includes time-domain data for the following NMR experiments, which can be invaluable for your own analysis and method development [5].

Experiment Type	Key Application
1D ^1H	Basic proton detection and integration.
1D ^{13}C	Carbon skeleton analysis.
1D DEPT-90	Identification of CH groups.

Experiment Type	Key Application
1D DEPT-135	Differentiation of CH ₃ /CH (positive) and CH ₂ (negative) groups.
2D [¹ H, ¹ H]-COSY	Identification of proton-proton through-bond couplings.
2D [¹ H, ¹ H]-TOCSY	Revealing proton networks within a spin system.
2D [¹ H, ¹³ C]-HSQC	Direct ¹ H- ¹³ C correlation (one-bond connections).
2D [¹ H, ¹³ C]-HMBC	Long-range ¹ H- ¹³ C correlation (two- and three-bond connections).

Research Context and Synthesis

- **Biological Activity:** **4-Isopropylbenzoic acid** is a natural product found in plants like *Cuminum cyminum* (cumin) and *Bridelia retusa*. Research indicates it exhibits **antifungal activities** and acts as a reversible, uncompetitive inhibitor of mushroom tyrosinase [3] [6].
- **Synthesis Methods:** The compound can be produced through traditional methods such as the oxidation of cuminic aldehyde or para-cymene. A modern, efficient approach uses **ultrasonic irradiation** of 4-isopropylbenzyl alcohol, achieving high yields (98%) [3].

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References

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